

# In-Depth Technical Guide to Propachlor-2-hydroxy: Chemical Properties and Structure

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## Compound of Interest

Compound Name: *Propachlor-2-hydroxy*

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## Introduction

**Propachlor-2-hydroxy**, scientifically known as 2-hydroxy-N-(1-methylethyl)-N-phenylacetamide, is a principal metabolite of the chloroacetamide herbicide Propachlor. The environmental fate and toxicological profile of Propachlor are intrinsically linked to the chemical behavior of its metabolites. This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical methodologies related to **Propachlor-2-hydroxy**, serving as a vital resource for researchers in environmental science, toxicology, and drug development.

## Chemical Structure and Properties

**Propachlor-2-hydroxy** is formed through the hydroxylation of the parent compound, Propachlor. This biotransformation significantly alters the physicochemical properties of the molecule, influencing its environmental mobility, persistence, and biological interactions.

Structure:

- Systematic Name: 2-hydroxy-N-(1-methylethyl)-N-phenylacetamide
- Common Synonym: Propachlor alcohol
- Molecular Formula:  $C_{11}H_{15}NO_2$

- Molecular Weight: 193.24 g/mol

The structure of **Propachlor-2-hydroxy** is characterized by an N-isopropylacetanilide backbone with a hydroxyl group replacing the chlorine atom present in the parent Propachlor molecule.

### Chemical and Physical Properties

A summary of the available quantitative data for **Propachlor-2-hydroxy** is presented below. It is important to note that experimentally determined data for this metabolite is limited, and some values are computed.

Property	Value	Source
Molecular Weight	193.24 g/mol	Computed
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>2</sub>	-
XLogP3	1.1	Computed
Hydrogen Bond Donor Count	1	Computed
Hydrogen Bond Acceptor Count	2	Computed
Rotatable Bond Count	3	Computed
Exact Mass	193.110278721	Computed
Monoisotopic Mass	193.110278721	Computed
Topological Polar Surface Area	49.6 Å <sup>2</sup>	Computed
Heavy Atom Count	14	Computed
Formal Charge	0	Computed
Complexity	208	Computed

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Propachlor-2-hydroxy** are crucial for further research. The following methodologies are based on established procedures for the analysis of Propachlor and its metabolites.

### 1. Extraction of **Propachlor-2-hydroxy** from Soil Samples

This protocol is adapted from the US Environmental Protection Agency (EPA) method for the analysis of Propachlor and its metabolites in soil.<sup>[1][2]</sup>

- Objective: To extract **Propachlor-2-hydroxy** and other metabolites from soil samples for subsequent analysis.
- Materials:
  - Soil sample
  - Acetonitrile (ACN)
  - Deionized water
  - Soxhlet extraction apparatus
  - Rotary evaporator
  - Methylene chloride
  - Solid Phase Extraction (SPE) cartridges (e.g., SAX and NH<sub>2</sub>)
- Procedure:
  - A soil sample is subjected to overnight Soxhlet extraction with a 50% acetonitrile in water solution.
  - The resulting extract is concentrated using a rotary evaporator to remove the acetonitrile.
  - The aqueous extract is then partitioned with methylene chloride. The aqueous phase will contain the more polar metabolites, including **Propachlor-2-hydroxy**, while the organic phase will contain the parent Propachlor and less polar metabolites.

- The aqueous phase containing **Propachlor-2-hydroxy** is further cleaned up using a disposable SAX (Strong Anion Exchange) SPE column.
- The metabolite is eluted from the SPE column, the eluate is evaporated to dryness and reconstituted in a suitable solvent for analysis.

## 2. Analytical Determination by High-Performance Liquid Chromatography (HPLC)

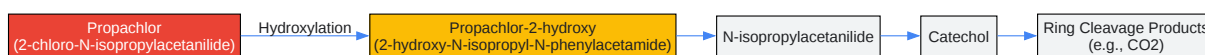
- Objective: To quantify the concentration of **Propachlor-2-hydroxy** in the extracted sample.
- Instrumentation:
  - High-Performance Liquid Chromatograph (HPLC)
  - C18 analytical column
  - UV detector
- Procedure:
  - The cleaned-up extract containing **Propachlor-2-hydroxy** is injected into the HPLC system.
  - Separation is achieved on a C18 analytical column using a suitable mobile phase.
  - Detection is performed using a UV detector at a wavelength of 210 nm.[2]
  - Quantification is achieved by comparing the peak area of the analyte to that of a certified reference standard of **Propachlor-2-hydroxy**.

## Metabolic Pathways and Logical Relationships

The formation of **Propachlor-2-hydroxy** is a key step in the microbial degradation of Propachlor in the environment. Understanding these pathways is essential for assessing the environmental impact of this herbicide.

### Propachlor Degradation Pathway in Soil Bacteria

The following diagram illustrates a simplified metabolic pathway of Propachlor in soil bacteria, leading to the formation of **Propachlor-2-hydroxy** and other metabolites. This pathway is based on studies of Propachlor degradation by bacterial strains such as *Acinetobacter* and *Pseudomonas*.<sup>[3][4]</sup>

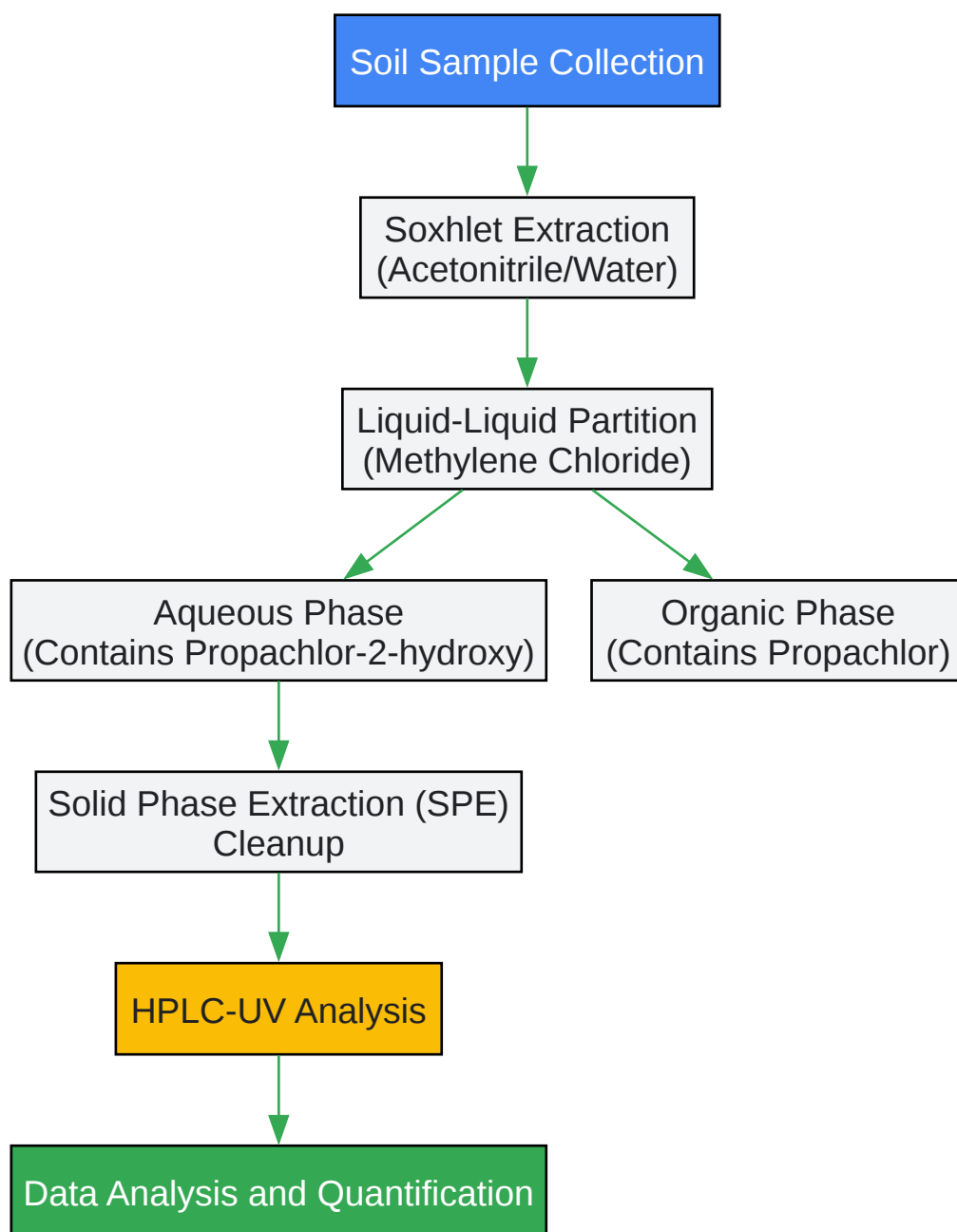


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Caption: Simplified metabolic pathway of Propachlor in soil bacteria.

### Experimental Workflow for Metabolite Analysis

The logical workflow for the extraction and analysis of **Propachlor-2-hydroxy** from environmental samples is depicted in the following diagram.



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## References

- 1. 19january2017snapshot.epa.gov [19january2017snapshot.epa.gov]
- 2. 19january2017snapshot.epa.gov [19january2017snapshot.epa.gov]
- 3. Characterization of Two Novel Propachlor Degradation Pathways in Two Species of Soil Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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